

Personal protective equipment for handling BGP-15

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Compound of Interest

Compound Name: BGP-15

Cat. No.: B8810859

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Operational Plan for Waste Disposal

BGP-15 and materials contaminated with it must be treated as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

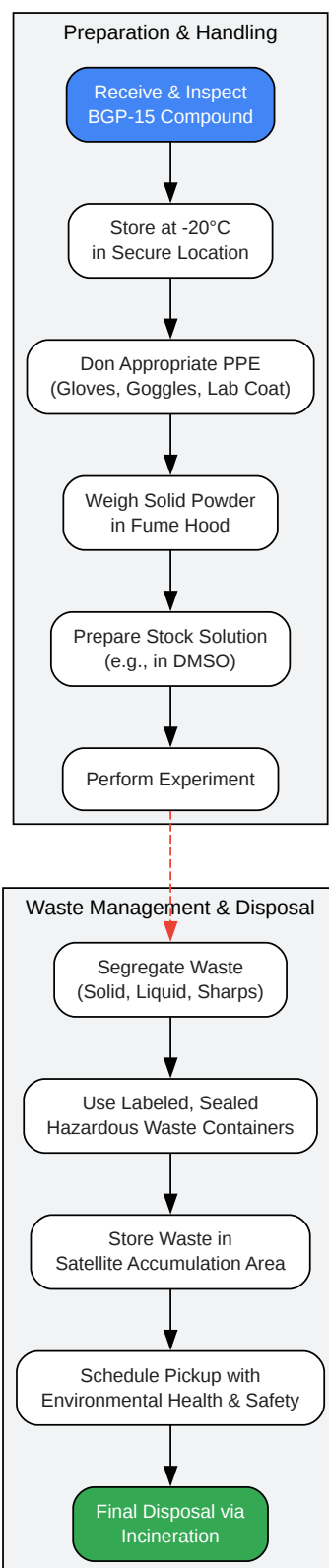
Step-by-Step Disposal Protocol:

- Segregation at the Source:
 - Designate a specific, labeled hazardous waste collection area in the lab, away from general trash.
 - Do not mix **BGP-15** waste with non-hazardous waste. If mixing occurs, the entire container must be treated as hazardous.
- Containerization of Waste:
 - Solid Waste: Collect unused **BGP-15** powder, contaminated weigh paper, gloves, and other disposable lab supplies (e.g., pipette tips, tubes) in a dedicated, leak-proof container with a secure screw-on cap. The container must be chemically compatible with the waste.
 - Liquid Waste: Collect **BGP-15** solutions and solvent rinsates in a separate, leak-proof, and shatter-resistant container (e.g., a plastic-coated glass bottle) with a secure screw-top lid. Ensure the container is compatible with the solvent used.

- Sharps: Any sharps (needles, scalpels) contaminated with **BGP-15** must be placed in a designated, puncture-proof sharps container.
- Labeling:
 - Label every waste container immediately upon starting waste collection.
 - The label must clearly state "Hazardous Waste" and list the full chemical name: "**BGP-15**, (Z)-(N'-(2-hydroxy-3-(piperidin-1-yl)propoxy)-3-pyridine-carboximidamide), dihydrochloride".
 - Include the solvent and approximate concentration for liquid waste.
 - Note the accumulation start date and the responsible researcher's name.
- Storage and Disposal:
 - Keep waste containers closed at all times, except when adding waste.
 - Store the sealed and labeled containers in a designated satellite accumulation area within the lab.
 - Schedule a waste pickup with your institution's Environmental Health and Safety (EHS) department. Do not dispose of **BGP-15** waste down the drain or in the regular trash.
 - Follow all institutional procedures for the final transfer of waste to EHS personnel for incineration by a certified hazardous waste management vendor.

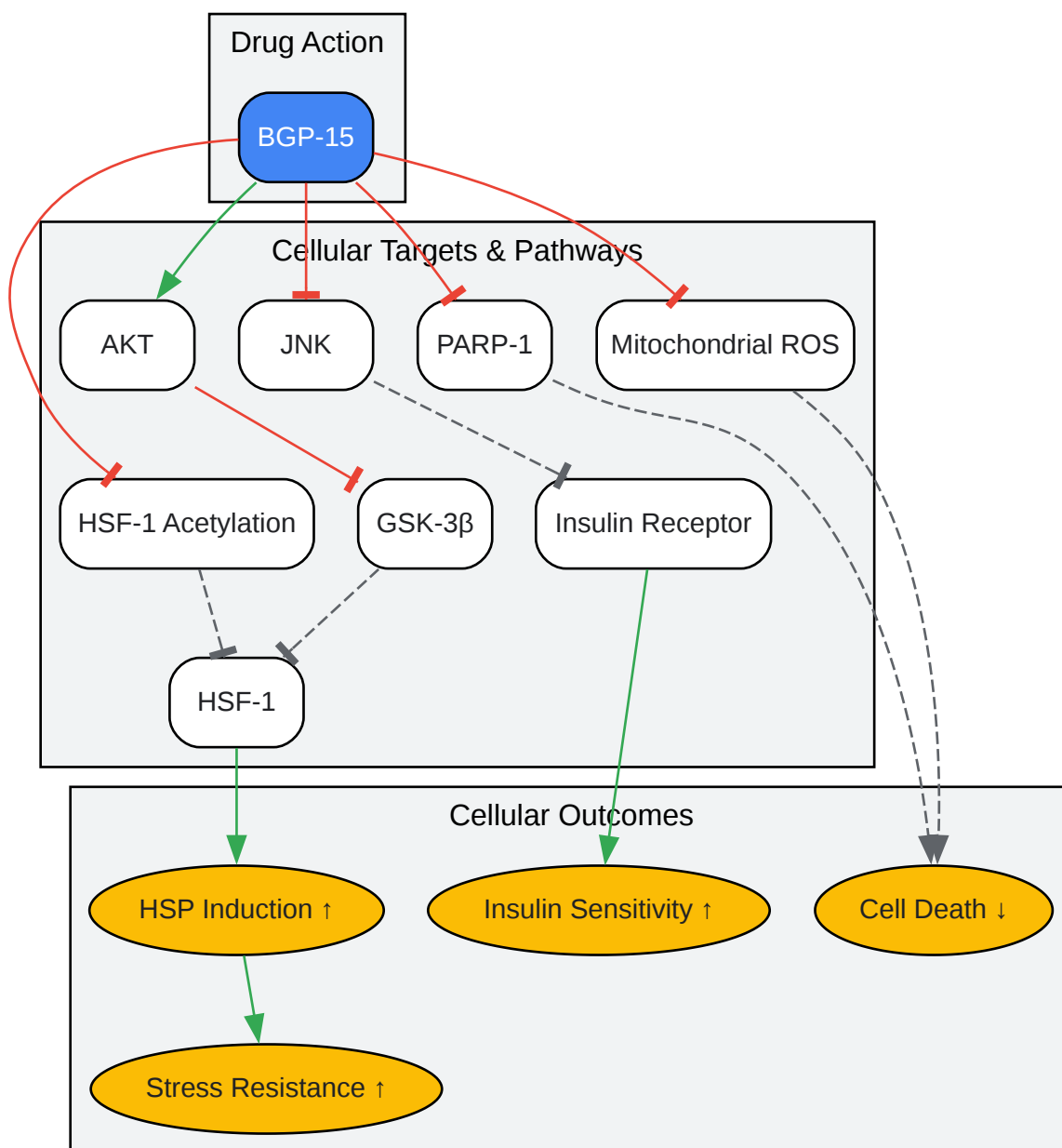
Visual Guides: Workflows and Mechanisms

To facilitate understanding of the required procedures and the compound's mechanism, the following diagrams have been created.



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BGP-15 Safe Handling and Disposal Workflow.



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Key Signaling Pathways Modulated by **BGP-15**.

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